

# An In-depth Technical Guide to the Chemical Properties of AGN-195183

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## Compound of Interest

Compound Name: AGN-195183

Cat. No.: B1672190

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This technical guide provides a comprehensive overview of the chemical and pharmacological properties of **AGN-195183** (also known as IRX-5183), a potent and selective retinoic acid receptor alpha (RAR $\alpha$ ) agonist. This document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols.

## Core Chemical Properties

**AGN-195183** is a synthetic retinoid derivative with significant potential in oncological research due to its selective activation of RAR $\alpha$ , a key regulator of cellular differentiation and proliferation.

| Property          | Value  | Source    |
|-------------------|--|-----------|
| IUPAC Name        | 4-[[[4-chloro-5,6,7,8-tetrahydro-3-hydroxy-5,5,8,8-tetramethyl-2-naphthalenyl)carbonyl]amino]-2,6-difluorobenzoic acid | [1]       |
| Synonyms          | IRX-5183, VTP-195183, NRX-195183   | [1][2][3] |
| CAS Number        | 367273-07-2  | [1]       |
| Molecular Formula | C22H22ClF2NO4  | [4][5]    |
| Molecular Weight  | 437.87 g/mol   | [4][5]    |
| Appearance        | Solid powder   | [4]       |
| Solubility        | Soluble in DMSO  | [4]       |

## Physicochemical Data

While experimental data for pKa and LogP are not readily available in the public domain, predicted values can be estimated using computational models. It is important to note that these are theoretical and should be confirmed experimentally.

| Property | Predicted Value |
|----------|-----------------|
| pKa      | Not available   |
| LogP     | Not available   |

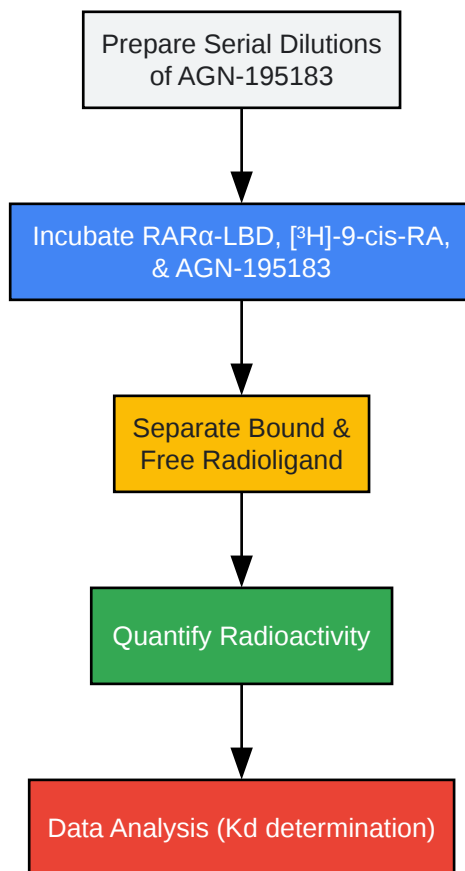
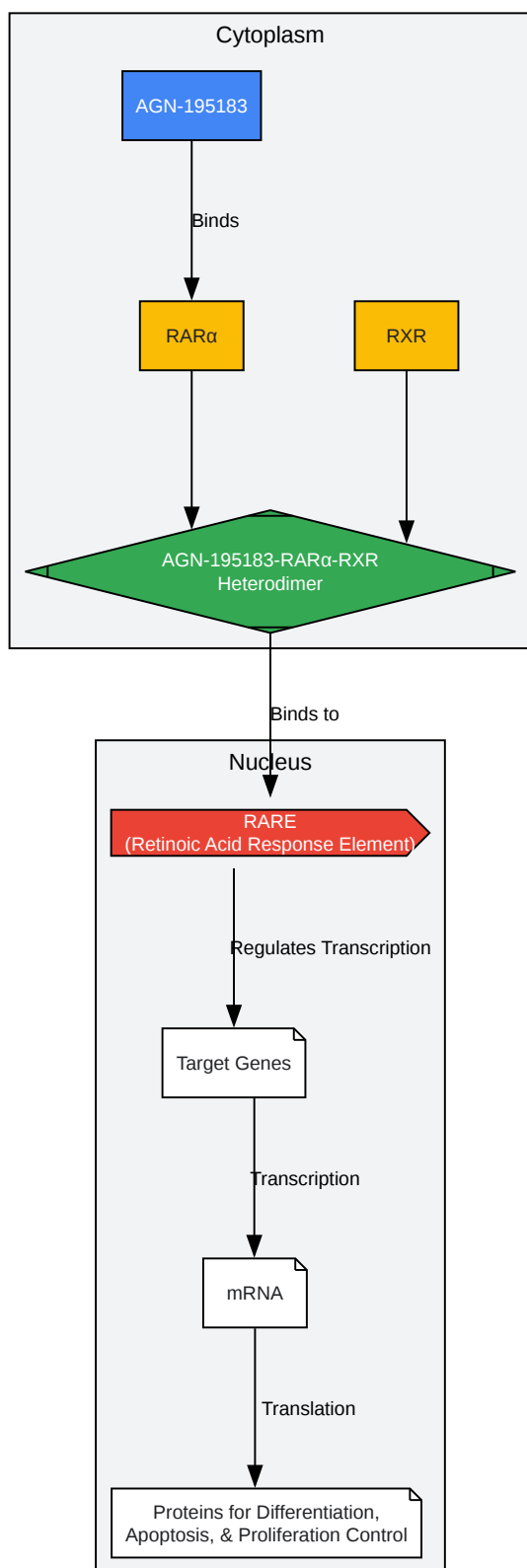
## Pharmacological Profile

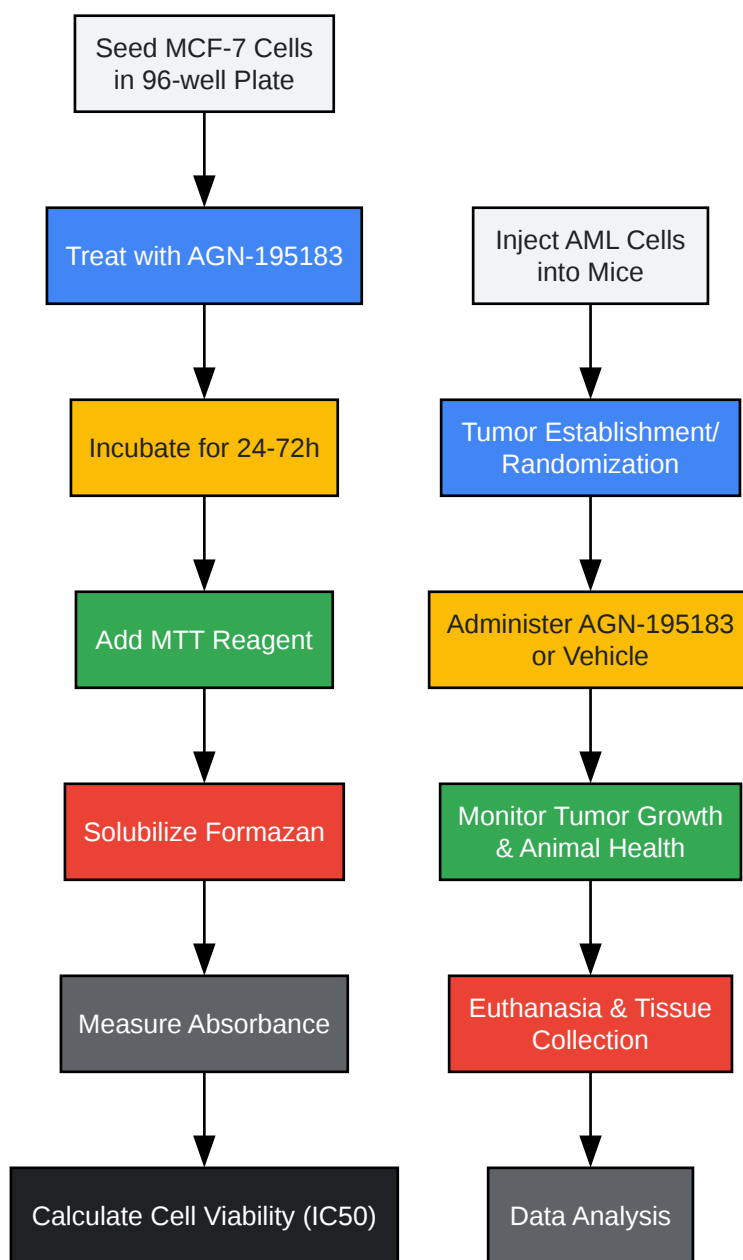
**AGN-195183** is characterized by its high affinity and selectivity for the retinoic acid receptor alpha (RAR $\alpha$ ).

| Parameter             | Value  | Source  |
|-----------------------|--|---|
| Target                | Retinoic Acid Receptor alpha (RAR $\alpha$ ) | <a href="#">[4]</a> <a href="#">[5]</a>   |
| Mechanism of Action   | Selective RAR $\alpha$ agonist               | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>                       |
| Binding Affinity (Kd) | 3 nM   | <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| Selectivity           | No activity on RAR $\beta/\gamma$            | <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> |

## Signaling Pathway

**AGN-195183** exerts its biological effects by binding to and activating RAR $\alpha$ . This ligand-receptor complex then heterodimerizes with the Retinoid X Receptor (RXR). The resulting heterodimer translocates to the nucleus and binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes. This binding modulates the transcription of genes involved in cell differentiation, proliferation, and apoptosis.[\[2\]](#)[\[3\]](#)[\[7\]](#)





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